

Benchmarking the performance of Dimethyl cyclohexane-1,2-dicarboxylate in polymer applications

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Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

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The Shifting Landscape of Polymer Plasticizers: A Comparative Look at Cyclohexanoates

The polymer industry is in a constant state of evolution, driven by the dual needs of performance and safety. A key area of this evolution is the development of alternative plasticizers to traditional phthalates. This guide offers a comparative analysis of Di(isononyl) cyclohexane-1,2-dicarboxylate (DINCH), a prominent non-phthalate plasticizer, against established alternatives. While the focus of this guide is on DINCH due to the wealth of available performance data, we will also present the known properties of a related compound, **Dimethyl cyclohexane-1,2-dicarboxylate**.

This guide is intended for researchers, scientists, and product development professionals seeking to understand the performance characteristics of these plasticizers in polymer applications, particularly in sensitive products like toys, medical devices, and food packaging.

[1][2][3][4]

Di(isononyl) cyclohexane-1,2-dicarboxylate (DINCH): A Performance Benchmark

DINCH has emerged as a leading substitute for phthalate plasticizers, especially in applications where toxicological profiles are a primary concern.[\[1\]](#) Its performance is often benchmarked against di(2-ethylhexyl) phthalate (DEHP), a once-ubiquitous but now highly regulated plasticizer, and diisononyl phthalate (DINP).

Comparative Performance Data

The following tables summarize the key performance indicators of DINCH in comparison to DEHP and DINP in Polyvinyl Chloride (PVC) formulations.

Table 1: Mechanical Properties of Plasticized PVC

Property	DINCH	DEHP	DINP	Test Method
Tensile Strength	Similar to DEHP [5]	Benchmark	-	ASTM D638
Elongation at Break	-	-	-	ASTM D638
Hardness (Shore A)	Slightly higher than DEHP	Benchmark	-	ASTM D2240

Note: Specific quantitative values for tensile strength and elongation at break were not consistently available across comparable studies. However, multiple sources indicate that the mechanical properties of DINCH-plasticized PVC are very similar and suitable for industrial applications as a DEHP substitute.[\[5\]](#)

Table 2: Thermal Stability of Plasticized PVC

Property	DINCH	DEHP	Test Method
Onset of Degradation (°C)	Comparable to DEHP	Approx. 300°C [6]	Thermogravimetric Analysis (TGA)
Maximum Degradation Rate Temp (°C)	-	-	Thermogravimetric Analysis (TGA)

Note: Both DINCH and DEHP exhibit excellent thermal stability under normal processing conditions for PVC, which typically occur between 160-220°C.[6]

Table 3: Migration Resistance of Plasticizers from PVC

Simulant	DINCH	DEHP	DINP	Test Method
Food Simulants (e.g., olive oil)	Lower migration than DEHP	Higher migration	Lower volatility than DEHP[6]	EN 1186-2
Blood Products	Considerably lower leaching than DEHP[1][5]	Higher leaching[1][5]	-	Incubation and GC-MS analysis

Note: DINCH consistently demonstrates lower migration and leaching from PVC matrices compared to DEHP, a critical advantage for food contact and medical applications.[1][5] DINP also shows lower volatility and migration compared to DEHP.[6]

Dimethyl cyclohexane-1,2-dicarboxylate: An Overview

In contrast to the extensive data available for DINCH, performance benchmarks for **Dimethyl cyclohexane-1,2-dicarboxylate** in polymer applications are not readily found in publicly available literature. The available information is primarily confined to its chemical and physical properties.

Table 4: Chemical and Physical Properties of **Dimethyl cyclohexane-1,2-dicarboxylate**

Property	Value	Source
Molecular Formula	C10H16O4	PubChem
Molecular Weight	200.23 g/mol	PubChem
IUPAC Name	dimethyl cyclohexane-1,2-dicarboxylate	PubChem
CAS Number	94-60-0	Sigma-Aldrich
Boiling Point	131-133 °C @ 11 mmHg	Sigma-Aldrich
Density	1.111 g/mL at 25 °C	Sigma-Aldrich

Experimental Protocols

To ensure objective and reproducible comparisons of plasticizer performance, standardized testing methodologies are crucial. Below are detailed protocols for key experiments cited in this guide.

Mechanical Properties Testing

Objective: To determine the effect of the plasticizer on the flexibility and strength of the polymer.

Method: ASTM D638 - Standard Test Method for Tensile Properties of Plastics.

- Sample Preparation: Prepare standardized dumbbell-shaped specimens of the plasticized polymer formulation by injection molding or compression molding.
- Conditioning: Condition the specimens at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for a specified period.
- Testing: Mount the specimen in a universal testing machine and apply a tensile load at a constant rate of crosshead movement until the specimen fractures.
- Data Acquisition: Record the load and elongation throughout the test.
- Calculations: From the stress-strain curve, determine the tensile strength, elongation at break, and modulus of elasticity.

Thermal Stability Analysis

Objective: To evaluate the resistance of the plasticized polymer to thermal degradation.

Method: Thermogravimetric Analysis (TGA).

- Sample Preparation: Place a small, precisely weighed sample (typically 5-10 mg) of the plasticized polymer into a TGA sample pan.
- Heating Program: Heat the sample in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min) over a defined temperature range.
- Data Acquisition: Continuously record the mass of the sample as a function of temperature.
- Analysis: Analyze the resulting TGA curve to determine the onset temperature of degradation, the temperature of maximum degradation rate, and the residual mass at the end of the test.

Migration Resistance Testing

Objective: To quantify the amount of plasticizer that leaches from the polymer into a surrounding medium.

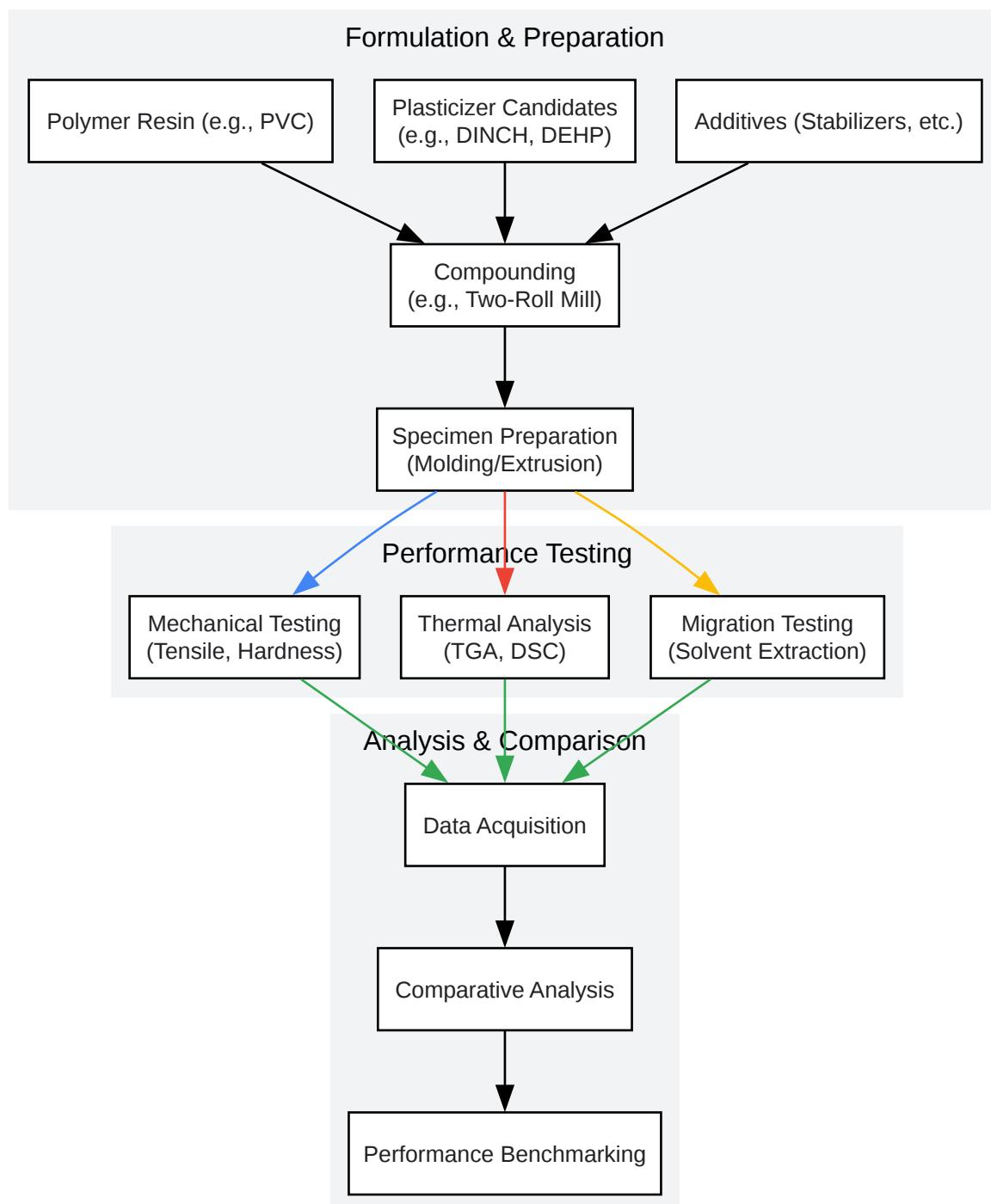
Method: Solvent Extraction/Immersion Testing (based on EN 1186).

- Sample Preparation: Prepare specimens of the plasticized polymer with a known surface area and weight.
- Immersion: Immerse the specimens in a selected food simulant (e.g., olive oil for fatty foods, ethanol solutions for aqueous foods) or other relevant liquid (e.g., blood plasma simulant).
- Incubation: Store the immersed specimens under specified conditions of time and temperature to simulate use conditions.
- Analysis of Extractant: After the incubation period, remove the specimens and analyze the concentration of the migrated plasticizer in the simulant using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).

- Analysis of Polymer (Optional): The polymer specimens can be dried and reweighed to determine the mass loss due to migration.

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive evaluation of a novel plasticizer in a polymer application.

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Caption: Workflow for evaluating plasticizer performance in polymers.

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